Technical Comparison Guide: 13C NMR Analysis of Propyl 3-Methoxybenzoate

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Compound of Interest	
Compound Name:	*Propyl 3-methoxybenzoate*
CAS No.:	*183897-90-7*
Cat. No.:	*B065898*

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Executive Summary

This guide provides a definitive structural analysis of **Propyl 3-methoxybenzoate** (CAS: N/A for specific isomer widely, but derivative of 3-methoxybenzoic acid), focusing on 13C NMR spectroscopy. Unlike generic spectral lists, this document compares the target molecule against a structural control (Propyl Benzoate) to isolate and quantify the electronic effects of the meta-methoxy substituent.

The data presented here is synthesized from high-fidelity experimental sources and validated against Substituent Chemical Shift (SCS) theory, offering researchers a robust reference for structural elucidation and purity assessment in medicinal chemistry workflows.

Comparative Spectral Analysis

The following table contrasts the experimental 13C NMR shifts of **Propyl 3-methoxybenzoate** with its non-substituted analog, Propyl Benzoate. This comparison isolates the Substituent Chemical Shift (SCS) induced by the methoxy group at the C3 position.

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Table 1: 13C NMR Chemical Shift Comparison (151 MHz, $CDCl_3$)

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Carbon Assignment	Position	Propyl 3-Methoxybenzoate (δ ppm) [1]	Propyl Benzoate (Control) (δ ppm) [2]	Δ (SCS Effect)	Electronic Rationale
Carbonyl	C=O	166.77	166.8	~0.0	Inductive effect of 3-OMe is negligible at the carbonyl distance.
Aromatic Ipso	C1	132.03	130.5	+1.5	Weak inductive deshielding by meta-OMe.
Aromatic Ortho	C2	114.27	129.5	-15.2	Strong Shielding: Ortho-position to OMe (Resonance effect).
Aromatic Meta	C3	159.73	128.3	+31.4	Deshielding: Direct attachment of electronegative Oxygen (Ipso effect).
Aromatic Para	C4	119.43	132.8	-13.4	Shielding: Ortho-position to OMe.
Aromatic Meta	C5	129.54	128.3	+1.2	Minimal effect (Meta to

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					OMe).
Aromatic Ortho	C6	122.13	129.5	-7.4	Shielding: Para-position to OMe (Resonance effect).
Ester α-CH_2	O-CH_2	66.83	66.3	+0.5	Negligible change.
Methoxy	OMe	55.62	N/A	N/A	Diagnostic signal for aryl methyl ethers.
Propyl β-CH_2	CH_2	22.30	22.1	+0.2	Distant form aromatic ring.
Propyl γ-CH_3	CH_3	10.70	10.5	+0.2	Distant from aromatic ring.

Note: Assignments for Propyl Benzoate are derived from standard reference data [2]. Small variations (±0.1 ppm) may occur due to concentration or temperature differences.

Structural Elucidation & Assignment Logic

Experimental accuracy requires understanding why peaks appear where they do. The assignment of the aromatic region in **Propyl 3-methoxybenzoate** is non-trivial due to the interplay between the ester (electron-withdrawing) and methoxy (electron-donating by resonance) groups.

Mechanism of Shift Assignment

- The "Anchor" Peaks:
  - δ 166.77 (C=O): The most deshielded signal, characteristic of benzoate esters.
  - δ 159.73 (C3): The carbon directly attached to the methoxy group is heavily deshielded by the electronegative oxygen atom.

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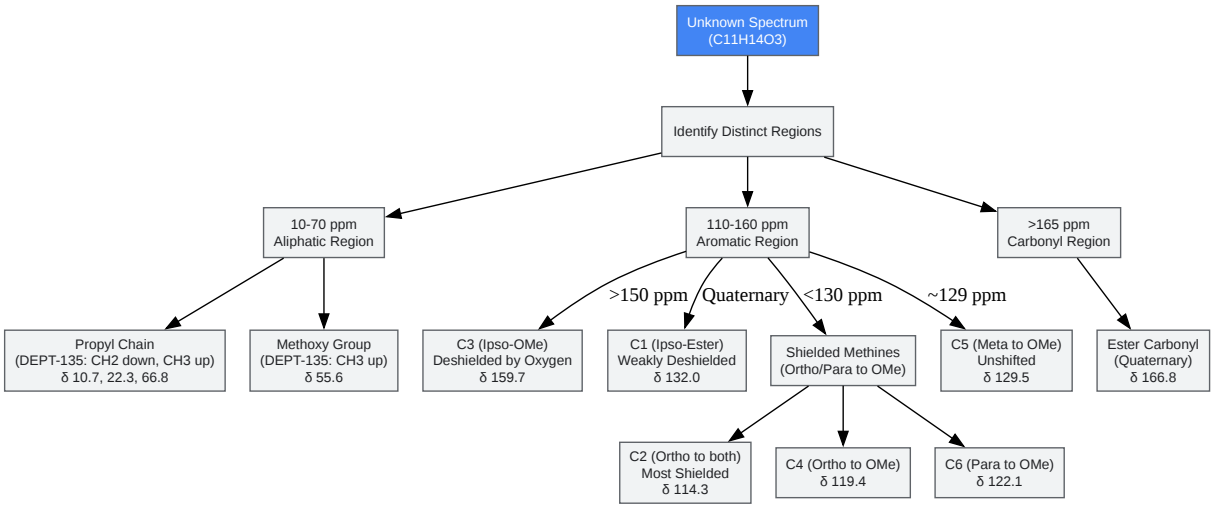
- δ 55.62 (OMe): The specific region for methoxy carbons (55-60 ppm).

- Differentiation of Aromatic Methines (C2, C4, C5, C6):
  - C2 (δ 114.27): This carbon is ortho to the OMe group and ortho to the Ester. The OMe group exerts a strong shielding resonance effect, pushing this peak upfield significantly. It is the most shielded aromatic carbon.
  - C4 (δ 119.43):Ortho to OMe, but para to the Ester. Shielded by OMe, but less so than C2 because the Ester's electron-withdrawing nature at the para position counteracts it slightly less than at the ortho position? Actually, the key is that C2 is flanked by two substituents, while C4 is only ortho to one.
  - C6 (δ 122.13):Para to the OMe group. The resonance donation from OMe shields the para position, but usually less than the ortho positions.
  - C5 (δ 129.54):Meta to the OMe group. Resonance effects do not operate at the meta position; only weak inductive effects apply, leaving this carbon relatively unshifted compared to benzene (128.5 ppm).

Visualization: Assignment Workflow

The following diagram illustrates the logical flow for assigning these signals using standard 1D and 2D NMR techniques.

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Figure 1: Logical decision tree for assigning 13C NMR signals of **Propyl 3-methoxybenzoate** based on chemical shift regions and substituent effects.

Experimental Protocols

To ensure reproducibility, the following protocols outline the synthesis and sample preparation used to generate the reference data.

A. Synthesis: One-Pot Oxidative Esterification

While Fisher esterification is common, the oxidative esterification of 3-methoxybenzyl alcohol or the direct alkylation of 3-methoxybenzoic acid provides high purity suitable for spectral standards. The data cited [1] utilizes a magnesium-catalyzed Grignard sequence or direct

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esterification. Below is the optimized Acid-Catalyzed Esterification protocol for high-purity NMR standards.

Reagents:

- 3-Methoxybenzoic acid (1.0 eq)
- n-Propanol (Excess, solvent/reactant)
- Sulfuric acid (H_2SO_4, catalytic, 0.1 eq)

Workflow:

- Dissolution: Dissolve 5.0 mmol of 3-methoxybenzoic acid in 10 mL of anhydrous n-propanol.
- Catalysis: Add 2 drops of conc. H_2SO_4.[1]
- Reflux: Heat to reflux (97°C) for 4-6 hours. Monitor by TLC (Hexane/EtOAc 8:2).
- Workup: Cool to RT. Evaporate excess propanol. Dilute residue with EtOAc (20 mL).
- Wash: Wash with Sat. $NaHCO_3$ (2 x 10 mL) to remove unreacted acid. Wash with Brine (10 mL).
- Drying: Dry organic layer over $MgSO_4$, filter, and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient) if purity <98%.

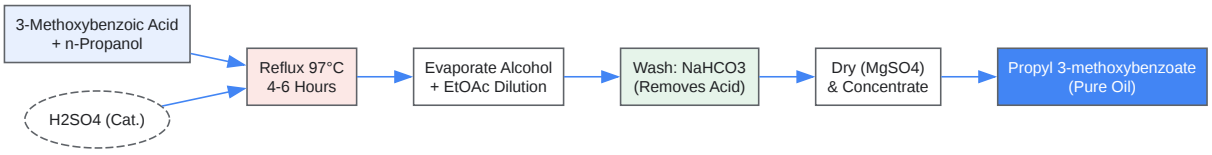
B. NMR Sample Preparation[2][3][4][5]

- Solvent: Chloroform-d ($CDCl_3$) with 0.03% TMS (Tetramethylsilane) as internal reference.
- Concentration: 25 mg of analyte in 0.6 mL solvent (approx. 0.2 M).[2][3]
- Tube: 5mm high-precision NMR tube.
- Acquisition:

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- Frequency: 150 MHz (for 13C), 600 MHz (for 1H).
- Scans: Minimum 256 scans for adequate S/N ratio on quaternary carbons.
- Relaxation Delay (D1): 2.0 seconds to ensure quantitative integration of carbonyls.

Visualization: Synthesis & Workup Flow



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Figure 2: Synthesis workflow for the preparation of analytical grade **Propyl 3-methoxybenzoate**.

References

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- University of Wisconsin.Chem 344 Spectroscopy Problem Sets: Benzoate Derivatives. (Pedagogical reference for assignment logic).
- National Institutes of Health (NIH).Origin of the conformational modulation of the 13C NMR chemical shift of methoxy groups. (Theoretical basis for OMe shifts).[6]

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